

Application Notes & Protocols: 2-Methoxycyclohexan-1-ol in Organic Synthesis

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Compound of Interest

Compound Name: 2-Methoxycyclohexan-1-ol

CAS No.: 7429-41-6

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Foreword: Unveiling the Potential of a Versatile Chiral Building Block

In the pursuit of novel molecular architectures and efficient synthetic routes, the selection of appropriate reagents and intermediates is paramount. **2-Methoxycyclohexan-1-ol**, a substituted cyclohexanol derivative, has emerged as a compound of significant interest. While its application as a solvent in organic reactions is not yet widely documented, its utility as a chiral building block and synthetic intermediate is well-established.^[1] This guide provides a comprehensive overview of **2-Methoxycyclohexan-1-ol**, detailing its physicochemical properties, synthesis, and established applications in organic synthesis. Furthermore, we will explore its potential as a specialized solvent, drawing parallels with related methoxy alcohols to provide a forward-looking perspective for researchers in chemical synthesis and drug development.

Physicochemical Properties of 2-Methoxycyclohexan-1-ol

A thorough understanding of a compound's physical and chemical properties is fundamental to its effective application. **2-Methoxycyclohexan-1-ol** is a chiral molecule, existing as a mixture of diastereomers (cis and trans) and enantiomers (R and S configurations), each with distinct three-dimensional structures and properties.^[1] The presence of both a hydroxyl and a methoxy group on a cyclohexane ring imparts a unique combination of polarity, hydrogen bonding capability, and steric hindrance.

Table 1: Key Physicochemical Data of **2-Methoxycyclohexan-1-ol**

Property	Value	Source(s)
IUPAC Name	2-methoxycyclohexan-1-ol	[2]
CAS Number	2979-24-0 (mixture of diastereomers)	[2]
Molecular Formula	C ₇ H ₁₄ O ₂	[2]
Molecular Weight	130.18 g/mol	[2][3][4]
Boiling Point	Not explicitly stated for the mixture, related compounds like 2-methylcyclohexanol boil at 171-173 °C.	[5]
Density	Not explicitly stated for the mixture, related compounds like 2-methylcyclohexanone have a density of 1.064 g/mL at 25 °C.	[6]
Hydrogen Bond Donor Count	1	[2][3][4]
Hydrogen Bond Acceptor Count	2	[2][3][4]
Rotatable Bond Count	1	[2][3][4]
Stereoisomers	4 possible stereoisomers (2 chiral centers)	

Note: Some physical properties like boiling point and density are not readily available for all stereoisomers and are compared to similar structures.

The interplay of the hydroxyl and methoxy groups influences its solubility. The hydroxyl group allows for hydrogen bonding, suggesting moderate solubility in polar solvents, while the cyclohexane backbone and methoxy group contribute to its solubility in organic solvents.[7]

Synthesis of 2-Methoxycyclohexan-1-ol: A Methodological Overview

The synthesis of **2-Methoxycyclohexan-1-ol** can be achieved through several routes, with the choice of method often depending on the desired stereochemical outcome. A common and illustrative method is the ring-opening of cyclohexene oxide with methanol. This reaction can be catalyzed by either acid or base, and the stereoselectivity can be controlled through the use of chiral catalysts.

Protocol: Asymmetric Ring Opening of Cyclohexene Oxide

This protocol describes the enantioselective synthesis of a specific stereoisomer of **2-Methoxycyclohexan-1-ol**, a valuable chiral intermediate.

Objective: To synthesize an enantiomerically enriched **2-Methoxycyclohexan-1-ol** via the asymmetric ring opening of meso-cyclohexene oxide.

Materials:

- meso-Cyclohexene oxide
- Methanol (anhydrous)
- Chiral Salen-type catalyst (e.g., a titanium-based chiral catalyst)[8]
- Anhydrous solvent (e.g., dichloromethane)
- Quenching agent (e.g., saturated aqueous ammonium chloride)

- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- In a flame-dried, round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), dissolve the chiral Salen-type catalyst in the anhydrous solvent.
- Add meso-cyclohexene oxide to the solution.
- Cool the reaction mixture to the optimal temperature for the catalyst (typically between 0 °C and room temperature).
- Slowly add anhydrous methanol to the reaction mixture.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, quench the reaction by adding the saturated aqueous ammonium chloride solution.
- Separate the organic layer and extract the aqueous layer with the organic solvent.
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Filter the mixture and concentrate the solvent in vacuo.
- Purify the crude product by flash column chromatography on silica gel to isolate the desired stereoisomer of **2-Methoxycyclohexan-1-ol**.
- Characterize the product using NMR spectroscopy and determine the enantiomeric excess using chiral HPLC or GC.

Causality Behind Experimental Choices:

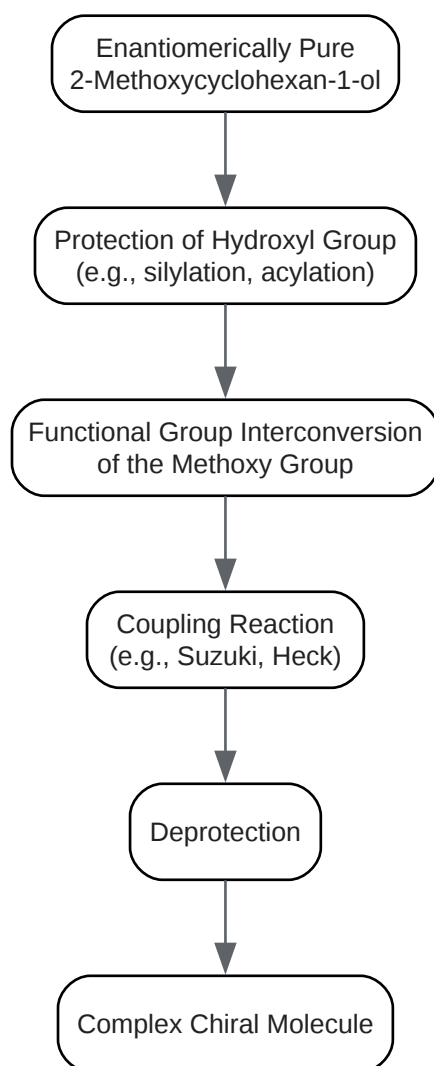
- Inert Atmosphere: Prevents moisture from interfering with the catalyst and reagents.
- Anhydrous Solvents: Water can compete with methanol as a nucleophile, leading to the formation of diol byproducts.

- Chiral Catalyst: The use of a chiral catalyst is crucial for achieving high enantioselectivity by creating a chiral environment that favors the formation of one enantiomer over the other.[8]
- Controlled Temperature: The reaction temperature is a critical parameter that influences both the reaction rate and the stereoselectivity.[8]

Application as a Chiral Building Block in Organic Synthesis

The primary and most significant application of **2-Methoxycyclohexan-1-ol**, particularly its enantiomerically pure forms, is as a chiral building block in the synthesis of complex organic molecules, including active pharmaceutical ingredients.[1] The defined stereochemistry at two adjacent centers provides a powerful tool for transferring chirality to new molecules.

Workflow: Utilization of **2-Methoxycyclohexan-1-ol** in Synthesis



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Caption: Synthetic workflow using **2-Methoxycyclohexan-1-ol**.

For example, the hydroxyl group can be converted into a good leaving group, allowing for nucleophilic substitution with inversion of configuration. Alternatively, the hydroxyl group can direct the stereochemical outcome of reactions at other positions on the ring.

Potential as a Solvent: A Theoretical Perspective

While there is a lack of direct literature on the use of **2-Methoxycyclohexan-1-ol** as a solvent, its molecular structure suggests potential applications in this area, particularly as a green or specialized solvent. Its properties can be compared to other methoxy alcohols to extrapolate its potential behavior.^[9]

Table 2: Comparative Properties of Methoxy Alcohols

Property	2-Methoxycyclohexan-1-ol (Predicted)	2-Methoxyethanol	1-Methoxy-2-propanol
Structure	Cyclic, secondary alcohol	Linear, primary alcohol	Branched, secondary alcohol
Boiling Point	Higher (due to higher MW and cyclic structure)	124 °C	120 °C
Polarity	Moderately polar	Polar	Moderately polar
Hydrogen Bonding	Donor and acceptor	Donor and acceptor	Donor and acceptor
Potential Applications	High-temperature reactions, phase-transfer catalysis	General purpose polar solvent	Coatings, cleaners

Causality and Potential Advantages:

- **High Boiling Point:** The predicted higher boiling point would make it suitable for reactions requiring elevated temperatures.
- **Amphiphilic Nature:** The combination of a polar hydroxyl group and a more non-polar methoxy-cyclohexane structure could enable it to dissolve a range of substrates, potentially acting as a phase-transfer solvent.
- **Chiral Solvent:** In its enantiomerically pure form, it could be explored as a chiral solvent to induce stereoselectivity in asymmetric reactions.

Considerations and Future Research: The practical application of **2-Methoxycyclohexan-1-ol** as a solvent would require thorough investigation into its solvency power for various classes of reagents, its stability under different reaction conditions, and its environmental and safety profile. Its potential as a bio-based solvent, if derived from renewable resources, could also be a significant advantage.^[10]

Safety and Handling

2-Methoxycyclohexan-1-ol is classified as an irritant.^{[2][3]} It is important to handle this chemical with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood.

GHS Hazard Statements:

- H315: Causes skin irritation^{[2][3][4]}
- H319: Causes serious eye irritation^{[2][3][4]}
- H335: May cause respiratory irritation^{[2][3]}

Conclusion and Future Outlook

2-Methoxycyclohexan-1-ol is a valuable and versatile molecule in the field of organic synthesis. Its primary role as a chiral building block is well-established, providing a reliable source of stereochemistry for the synthesis of complex targets. While its application as a solvent is currently underexplored, its structural features suggest intriguing possibilities for its use in specialized applications, including high-temperature and asymmetric reactions. Further research into its solvent properties is warranted and could open new avenues for its use in green and sustainable chemistry.

References

- 2-Methyloxolane as a Bio-Based Solvent for Green Extraction of Aromas from Hops (*Humulus lupulus* L.). MDPI. [\[Link\]](#)
- 2-Methyloxolane as a Bio-Based Solvent for Green Extraction of Aromas from Hops (*Humulus lupulus* L.). PubMed. [\[Link\]](#)
- Synthetic Approaches to (R)-Cyclohex-2-Enol. ResearchGate. [\[Link\]](#)
- (PDF) 2-Methyloxolane (2-MeOx) as Sustainable Lipophilic Solvent to Substitute Hexane for Green Extraction of Natural Products. Properties, Applications, and Perspectives. ResearchGate. [\[Link\]](#)

- Dehydration of 2-Methylcyclohexanol Experiment, Part 1: Prelab Lecture. YouTube. [\[Link\]](#)
- 2-methylcyclohexan-1-ol - ChemBK. [\[Link\]](#)
- Selective Conversion of Cyclohexene to 2-Methoxycyclohexanol over Molybdenum Oxide on Beta Zeolite. ResearchGate. [\[Link\]](#)
- (1R,2R)-2-methylcyclohexanol - Solubility of Things. [\[Link\]](#)
- 2-(2-Methoxyphenyl)-1-methylcyclohexan-1-ols in the Ritter Reaction | Request PDF. ResearchGate. [\[Link\]](#)
- Cyclohexanol, 2-methoxy- | C7H14O2 | CID 102911 - PubChem. NIH. [\[Link\]](#)
- rel-(1R,2R)-2-Methoxycyclohexanol | C7H14O2 | CID 11051680 - PubChem. [\[Link\]](#)
- (1S,2S)-2-Methoxycyclohexanol | C7H14O2 | CID 10197706 - PubChem. [\[Link\]](#)
- 2-Methoxy-4-methylcyclohexan-1-ol | C8H16O2 | CID 22083203 - PubChem. [\[Link\]](#)
- Palladium-catalyzed Suzuki cross-coupling reactions in a microemulsion. ResearchGate. [\[Link\]](#)
- Palladium Cross-Coupling Reactions 1. An Introduction. YouTube. [\[Link\]](#)
- Starting with cyclohexene, how can the following compounds be prepared? a. methoxycyclohexane - Pearson. [\[Link\]](#)
- Organic Chemistry Synthesis Reactions - Examples and Practice Problems. YouTube. [\[Link\]](#)
- Microwave-Assisted Palladium-Catalyzed Cross-Coupling Reactions: Generation of Carbon–Carbon Bond. MDPI. [\[Link\]](#)

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Sources

- [1. 2-Methoxycyclohexan-1-ol | 2979-24-0 | Benchchem \[benchchem.com\]](#)
- [2. Cyclohexanol, 2-methoxy- | C7H14O2 | CID 102911 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. rel-\(1R,2R\)-2-Methoxycyclohexanol | C7H14O2 | CID 11051680 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. \(1S,2S\)-2-Methoxycyclohexanol | C7H14O2 | CID 10197706 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. chembk.com \[chembk.com\]](#)
- [6. 2-メトキシシクロヘキサノン 97% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [7. solubilityofthings.com \[solubilityofthings.com\]](#)
- [8. Buy 2-Methoxycyclohexan-1-ol | 2979-24-0 \[smolecule.com\]](#)
- [9. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [10. benchchem.com \[benchchem.com\]](#)
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